

A Comprehensive Technical Guide to 4-bromo-1H-pyrrole-2-carboxylic Acid

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Compound of Interest

Compound Name: 4-bromo-1H-pyrrole-2-carboxylic Acid

Cat. No.: B1272240

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **4-bromo-1H-pyrrole-2-carboxylic acid**, a heterocyclic organic compound with significant potential in medicinal chemistry and material science. This document details its fundamental properties, synthesis protocols, and key applications, presenting data in a clear and accessible format for technical audiences.

Core Molecular Information

4-bromo-1H-pyrrole-2-carboxylic acid is characterized by a five-membered pyrrole ring, with a bromine atom at the fourth position and a carboxylic acid group at the second position.[\[1\]](#)

The fundamental quantitative data for **4-bromo-1H-pyrrole-2-carboxylic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₄ BrNO ₂	[1] [2] [3] [4]
Molecular Weight	189.99 g/mol	[1] [2] [3]
Appearance	Light yellow crystalline solid	[1]
Melting Point	90-92 °C	[1]
Boiling Point	~393 °C	[1]
CAS Number	27746-02-7	[1] [3] [4]
PubChem CID	2741381	[2] [4]

Crystallographic analysis reveals important structural details of the molecule.

Parameter	Value	Source
Crystal System	Monoclinic	[5]
Space Group	P ₂ ₁ /c	[5]
Density	1.955 Mg m ⁻³	[5]

In its crystalline form, the non-hydrogen atoms of the pyrrole ring and the bromine atom are nearly coplanar.[\[5\]](#) The molecules are linked by O—H···O hydrogen bonds, forming corrugated sheets.[\[5\]](#)

Synthesis and Experimental Protocols

The synthesis of **4-bromo-1H-pyrrole-2-carboxylic acid** has been reported through various methods. A common approach is the bromination of 1H-pyrrole-2-carboxylic acid using N-bromosuccinimide (NBS) as the brominating agent.[\[1\]](#) Another reported multi-step synthesis begins with maleic anhydride and formamide.[\[1\]](#)

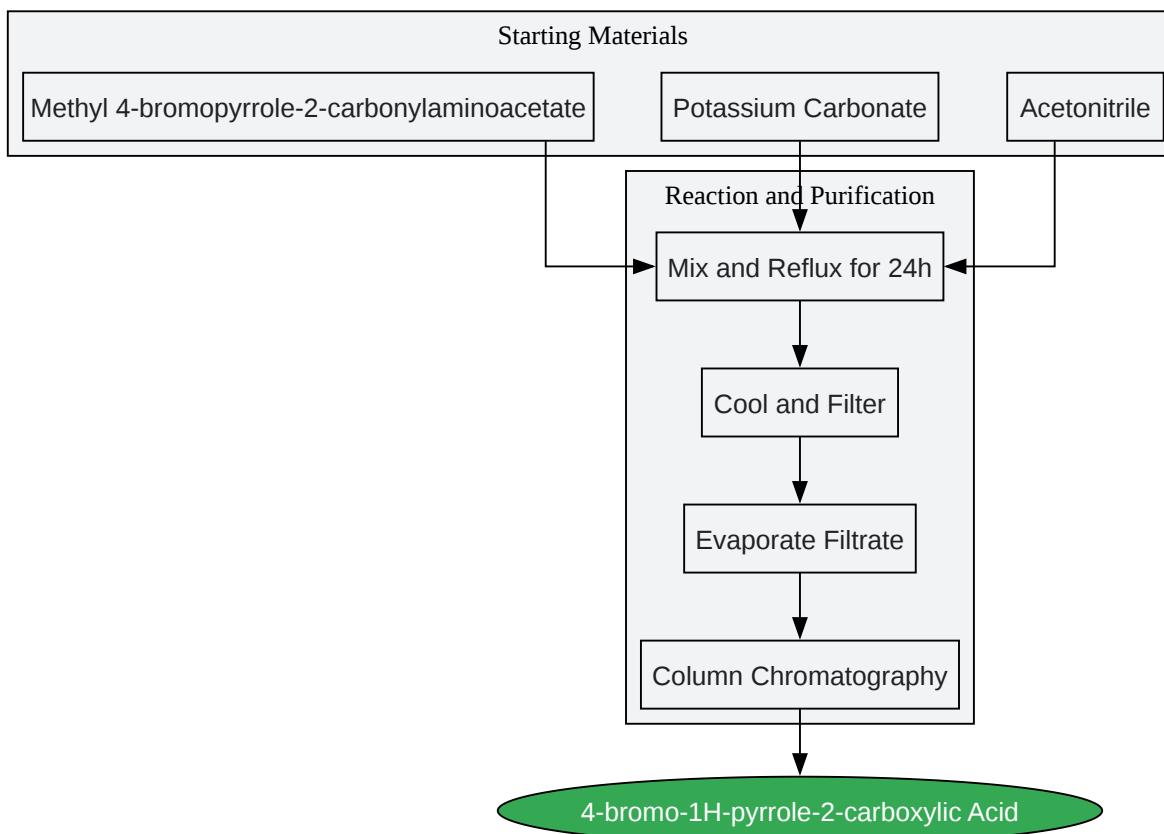
A specific experimental protocol for the synthesis of **4-bromo-1H-pyrrole-2-carboxylic acid** is detailed below.[\[5\]](#)

Materials:

- Methyl 4-bromopyrrole-2-carbonylaminoacetate (1.30 g, 5 mmol)
- Potassium carbonate (1.38 g, 10 mmol)
- Acetonitrile (20 ml)
- Ethyl acetate (EtOAc)
- Petroleum ether
- Silica gel 60

Procedure:

- Add methyl 4-bromopyrrole-2-carbonylaminoacetate and potassium carbonate to acetonitrile in a reaction vessel.
- Stir the mixture at reflux for 24 hours.
- After the reaction, cool the mixture and filter it.
- Evaporate the filtrate in vacuo to obtain the residue.
- Purify the residue using column chromatography on silica gel 60 with an eluting solvent of EtOAc-petroleum ether (1:2.5).
- The final product is obtained with a 55.2% yield.[5]

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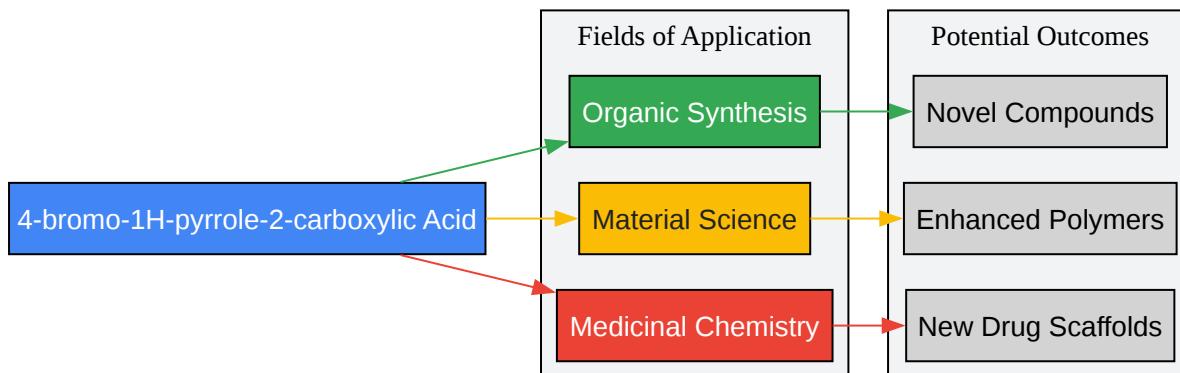
Synthesis workflow for **4-bromo-1H-pyrrole-2-carboxylic acid**.

Applications and Research Interest

4-bromo-1H-pyrrole-2-carboxylic acid is a versatile building block in several scientific fields due to its unique structural features.^[1]

The pyrrole ring and carboxylic acid group are present in many biologically active compounds. ^[1] Consequently, this molecule is being investigated as a scaffold for the development of novel therapeutic agents that can target specific enzymes or receptors.^[1]

The ability of **4-bromo-1H-pyrrole-2-carboxylic acid** to form hydrogen bonds makes it a candidate for creating new materials.[1] It has been explored for incorporation into polymers to enhance their thermal stability and electrical conductivity.[1]



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Potential applications of **4-bromo-1H-pyrrole-2-carboxylic acid**.

Safety Information

It is important to handle **4-bromo-1H-pyrrole-2-carboxylic acid** with appropriate safety precautions. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound has the following hazard statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Appropriate personal protective equipment should be used when handling this chemical. It should be stored in a dark place, under an inert atmosphere, at 2-8 °C.[6]

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